

# Preparing GSK-4716 Stock Solutions in DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: GSK-4716

Cat. No.: B15545502

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This document provides detailed application notes and a comprehensive protocol for the preparation of **GSK-4716** stock solutions using dimethyl sulfoxide (DMSO). **GSK-4716** is a selective agonist of the Estrogen-Related Receptors beta (ERR $\beta$ ) and gamma (ERR $\gamma$ ), making it a valuable tool in studies related to metabolism, mitochondrial function, and gene regulation.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Introduction

**GSK-4716** is a synthetic phenolic acyl hydrazone that selectively activates ERR $\beta$  and ERR $\gamma$  over ERR $\alpha$  and classical estrogen receptors.[\[1\]](#) Its cell-permeable nature allows for its use in a variety of in vitro experimental models to investigate the roles of ERR $\beta$  and ERR $\gamma$  in cellular processes. Accurate and consistent preparation of stock solutions is critical for obtaining reproducible experimental results. DMSO is a common solvent for **GSK-4716** due to its high solubilizing capacity for this compound.[\[4\]](#)

## Quantitative Data Summary

For ease of reference and calculation, the key quantitative data for **GSK-4716** are summarized in the table below.

Parameter	Value	Source(s)
Molecular Weight	282.34 g/mol	[1][4]
Molecular Formula	C <sub>17</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub>	[1][4]
CAS Number	101574-65-6	[1][4]
Purity	≥98% to >99%	[4]
Appearance	White to off-white solid	[2]
Solubility in DMSO	≥16 mg/mL to 100 mg/mL (up to 100 mM)	[2][4][5][6][7]
Storage (Solid)	+4°C for short-term; -20°C for long-term (up to 3 years)	[4][5]
Storage (Stock Solution in DMSO)	-20°C for up to 1 year; -80°C for up to 2 years	[2][5]

## Experimental Protocol: Preparation of a 10 mM GSK-4716 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK-4716** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for cell-based assays.

Materials:

- **GSK-4716** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

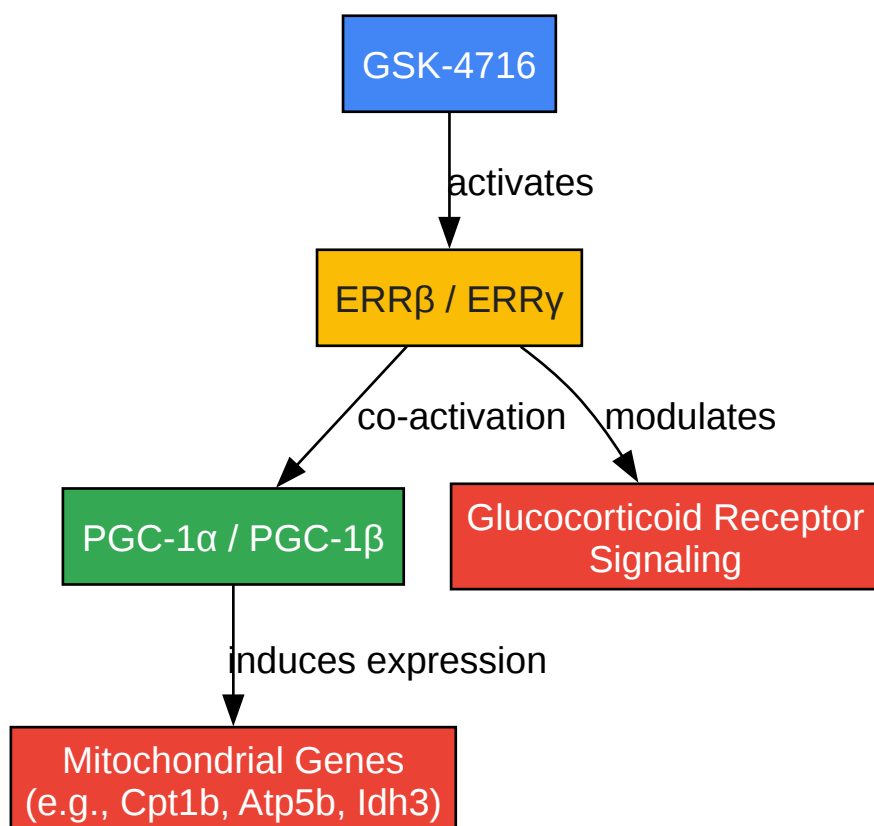
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Pre-weighing Preparation: Allow the **GSK-4716** vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing **GSK-4716**: Carefully weigh out the desired amount of **GSK-4716** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.82 mg of **GSK-4716**.
  - Calculation:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 282.34 \text{ g/mol} = 2.82 \text{ mg}$
- Solvent Addition: Add the calculated volume of DMSO to the vial containing the **GSK-4716** powder. For the example above, add 1 mL of DMSO. It is recommended to use fresh, anhydrous DMSO as absorbed moisture can reduce the solubility of the compound.[\[5\]](#)
- Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If precipitation or phase separation occurs, gentle warming in a water bath or sonication can be used to aid dissolution.[\[2\]](#)[\[6\]](#) Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber vials.[\[2\]](#)[\[5\]](#)
- Long-term Storage: Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[\[2\]](#)[\[5\]](#) When ready to use, thaw an aliquot at room temperature and vortex briefly before making further dilutions into aqueous media for your experiment.

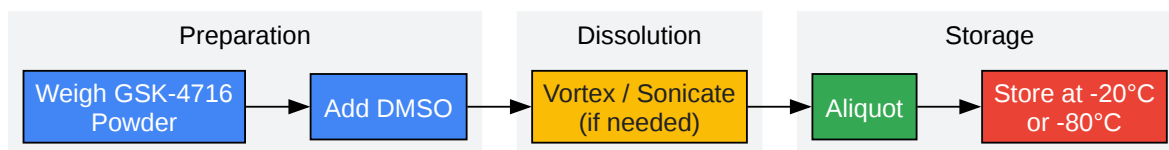
## Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of action of **GSK-4716** and the experimental workflow for preparing a stock solution.



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Caption: **GSK-4716** signaling pathway.



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Caption: Workflow for **GSK-4716** stock solution preparation.

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## References

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